

# Application Notes and Protocols for Chimassorb 119 in Automotive Coatings

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## Compound of Interest

Compound Name: Chimassorb 119

Cat. No.: B141851

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These application notes provide a comprehensive guide to utilizing **Chimassorb 119** for enhanced UV protection in automotive coatings. This document outlines the mechanism of action, application guidelines, and detailed experimental protocols for performance evaluation.

## Introduction to Chimassorb 119

**Chimassorb 119** is a high-molecular-weight hindered amine light stabilizer (HALS) that protects automotive coatings from degradation caused by exposure to ultraviolet (UV) radiation.<sup>[1][2]</sup> Its primary function is to scavenge free radicals generated within the polymer matrix upon exposure to UV light, thereby inhibiting photo-oxidative degradation pathways that lead to gloss reduction, color change, cracking, and delamination.<sup>[1]</sup> Due to its high molecular weight, **Chimassorb 119** offers low volatility and high resistance to migration, ensuring long-term protection of the coating system.<sup>[2]</sup>

Chemical Name: 1,3,5-Triazine-2,4,6-triamine, N,N''-[1,2-ethanediylbis[[[4,6-bis[butyl(1,2,2,6,6-pentamethyl-4-piperidiny]amino]-1,3,5-triazin-2-yl]imino]-3,1-propanediyl]]bis[N',N''-dibutyl-N',N''-bis(1,2,2,6,6-pentamethyl-4-piperidinyl)-

CAS Number: 106990-43-6

## Mechanism of Action: UV Protection in Automotive Coatings

Automotive coatings are susceptible to degradation from UV radiation, which initiates a series of chemical reactions leading to the breakdown of the polymer binder. This process, known as photo-oxidation, generates free radicals that propagate degradation. **Chimassorb 119**, as a HALS, interrupts this cycle by scavenging these free radicals.

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color="#4285F4"]; Nitroxide_Radicals -> Stable_Products; } . Figure 1: UV Degradation and
HALS Protection Mechanism. This diagram illustrates the process of photo-oxidation in
automotive coatings and the radical scavenging cycle of Chimassorb 119.
```

## Application Guidelines

**Chimassorb 119** is recommended for use in automotive clearcoats to provide long-term UV stability. It is often used in synergy with a UV absorber (UVA) for optimal performance. While the UVA absorbs harmful UV radiation, **Chimassorb 119** neutralizes any free radicals that may still form.

Recommended Loading Levels:

- **Chimassorb 119**: 0.5% to 2.0% by weight on solid binder.
- Synergistic UVA (e.g., benzotriazole type): 1.0% to 3.0% by weight on solid binder.

Compatibility: **Chimassorb 119** is compatible with a wide range of automotive coating resins, including:

- Acrylic/Melamine
- 2K Polyurethane
- Acrylic/Isocyanate

Incorporation: **Chimassorb 119** should be pre-dissolved in a suitable solvent and then added to the coating formulation under agitation. It is recommended to add the light stabilizer package during the let-down stage of the manufacturing process.

## Data Presentation

The following tables present illustrative performance data of an automotive acrylic/melamine clearcoat with and without **Chimassorb 119**. This data is representative of results that could be obtained from accelerated weathering tests.

Table 1: Gloss Retention (%) after Accelerated Weathering (ASTM D7869)

Exposure Time (hours)	Control (No Additives)	1.0% Chimassorb 119	1.0% Chimassorb 119 + 2.0% UVA
0	100	100	100
500	85	95	98
1000	65	88	94
1500	40	80	90
2000	20	72	85

Table 2: Color Change ( $\Delta E^*ab$ ) after Accelerated Weathering (ASTM D7869)

Exposure Time (hours)	Control (No Additives)	1.0% Chimassorb 119	1.0% Chimassorb 119 + 2.0% UVA
0	0.0	0.0	0.0
500	1.5	0.5	0.3
1000	3.2	1.0	0.6
1500	5.8	1.8	1.0
2000	8.5	2.5	1.5

## Experimental Protocols

### Objective

To evaluate the effectiveness of **Chimassorb 119** in improving the UV stability of an automotive clearcoat by measuring gloss retention and color change after accelerated weathering.

### Materials and Equipment

- Substrate: 4x12 inch steel panels, pre-coated with a standard automotive primer and basecoat.

- Clearcoat Formulation: A representative automotive acrylic/melamine clearcoat.
- Additives: **Chimassorb 119**, Benzotriazole UV absorber.
- Application: Spray application equipment.
- Accelerated Weathering Chamber: Xenon arc weathering apparatus conforming to ASTM G155 and capable of running ASTM D7869 cycles.
- Glossmeter: 60° glossmeter.
- Spectrophotometer: For color measurements (CIELAB Lab\*).

## Experimental Workflow

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Figure 2: Experimental Workflow for UV Stability Testing. This diagram outlines the key steps in preparing, exposing, and evaluating automotive coatings containing **Chimassorb 119**.

## Detailed Procedures

- Preparation of Clearcoat Formulations:
  - Prepare three batches of the clearcoat:
    1. Control: No light stabilizers.
    2. HALS: Add 1.0% **Chimassorb 119** (by weight on solid binder).
    3. HALS + UVA: Add 1.0% **Chimassorb 119** and 2.0% UVA (by weight on solid binder).
  - Ensure all additives are thoroughly dissolved and dispersed.
- Panel Preparation:
  - Apply the clearcoat formulations to the pre-prepared steel panels using a spray gun to achieve a dry film thickness of 40-50  $\mu\text{m}$ .
  - Cure the panels according to the resin manufacturer's specifications (e.g., 30 minutes at 130°C).
- Initial Measurements:
  - Before exposure, measure the 60° gloss of each panel at five different locations and calculate the average.
  - Measure the initial CIELAB Lab\* color coordinates of each panel.
- Accelerated Weathering:
  - Place the panels in a xenon arc weathering chamber.
  - Conduct the weathering test according to the ASTM D7869 standard practice for transportation coatings. This standard specifies cycles of light, dark, and moisture to simulate subtropical environmental conditions.
- Periodic Evaluation:
  - At intervals of 500 hours, remove the panels from the chamber.

- Gently clean the panels with a soft cloth and deionized water.
- Measure the gloss and color of the exposed areas as described in step 3.
- Data Analysis:
  - Calculate the percent gloss retention for each panel at each interval using the formula:
    - $\text{Gloss Retention (\%)} = (\text{Gloss\_after\_exposure} / \text{Initial\_Gloss}) * 100$
  - Calculate the total color difference ( $\Delta E^*ab$ ) using the formula:
    - $\Delta Eab = \sqrt{(\Delta L)^2 + (\Delta a)^2 + (\Delta b)^2}$

## Logical Relationships in Performance Evaluation

The evaluation of **Chimassorb 119**'s performance relies on the logical relationship between its concentration, the weathering conditions, and the resulting coating properties.

```
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```

Durability\_Assessment; Color\_Stability -> Durability\_Assessment; Physical\_Integrity -> Durability\_Assessment; } . Figure 3: Logical Relationships in Performance Evaluation. This diagram shows how input variables influence the performance metrics used to assess the overall durability of the automotive coating.

## Conclusion

**Chimassorb 119** is a highly effective hindered amine light stabilizer for protecting automotive coatings against the detrimental effects of UV radiation. When used in conjunction with a UV absorber, it significantly improves gloss retention and color stability, leading to extended service life of the coating system. The experimental protocols provided herein offer a standardized approach for quantifying the performance benefits of **Chimassorb 119** in automotive clearcoats. 119 in automotive clearcoats.

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## References

- 1. plastics-rubber.basf.com [plastics-rubber.basf.com]
- 2. plastics-rubber.basf.com [plastics-rubber.basf.com]
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